

# TERT Activator-1: Application Notes and Protocols for Intraperitoneal Administration

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## Compound of Interest

Compound Name: TERT activator-1

Cat. No.: B15623004

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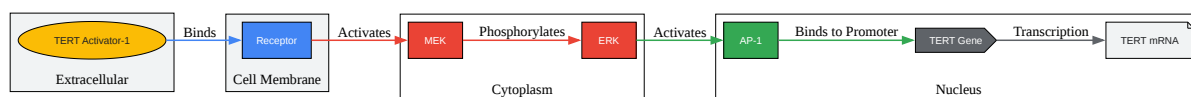
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**TERT Activator-1**, also known as TERT activator compound (TAC), is a small molecule that has been identified as a potent activator of telomerase reverse transcriptase (TERT) transcription.<sup>[1][2]</sup> TERT is the catalytic subunit of the enzyme telomerase, which is crucial for maintaining telomere length and is implicated in cellular aging and various diseases.<sup>[3]</sup> In preclinical studies, activation of TERT has been shown to reduce cellular senescence, decrease systemic inflammation, and improve neuromuscular and cognitive function in aged mice.<sup>[1][3]</sup> These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **TERT Activator-1** in a research setting, along with a summary of its mechanism of action and relevant in vivo data.

## Mechanism of Action

**TERT Activator-1** upregulates the transcription of the TERT gene by activating the MEK/ERK/AP-1 signaling cascade.<sup>[1][2]</sup> This pathway is a key regulator of various cellular processes, including proliferation and differentiation.<sup>[4]</sup> The activation of this cascade by **TERT Activator-1** leads to increased TERT expression and subsequent telomerase activity.<sup>[1]</sup>



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Caption: **TERT Activator-1** Signaling Pathway.

## Quantitative Data Summary

The following table summarizes the quantitative data from a key in vivo study investigating the effects of **TERT Activator-1** in naturally aging mice.

Parameter	Value/Result	Animal Model	Duration	Citation
Dosage	6 mg/kg	C57BL/6 mice (10-12 weeks old)	1-6 weeks	[1]
Administration Route	Intraperitoneal (IP) injection	C57BL/6 mice	1-6 weeks	[1]
Inflammatory Cytokines	>60% reduction in serum IL-1 $\beta$ and IL-6	Aged C57BL/6 mice (26-27 months)	6 months	[2]
Telomere Length	8-12% increase in telomere restriction fragments	Aged C57BL/6 mice (26-27 months)	6 months	[2]

## Experimental Protocols

### Preparation of TERT Activator-1 for Intraperitoneal Injection

This protocol is for the preparation of a 2.5 mg/mL suspended solution of **TERT Activator-1**.

Materials:

- **TERT Activator-1** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (sterile, 0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

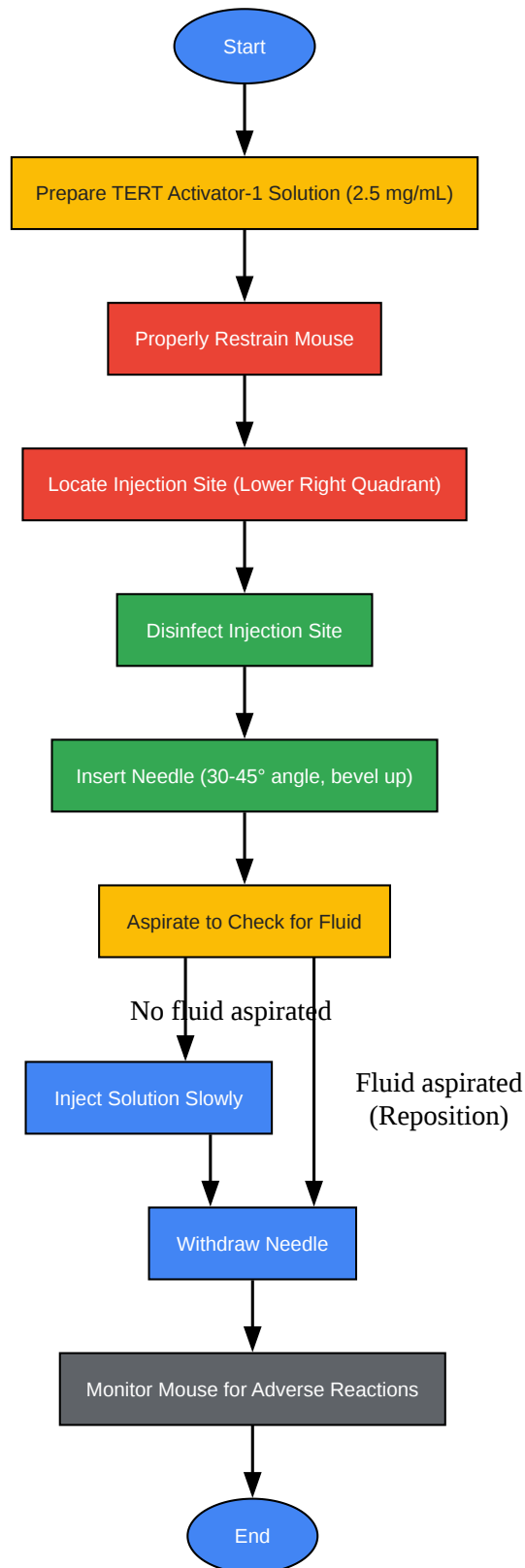
- Prepare a 25.0 mg/mL stock solution of **TERT Activator-1** in DMSO.
- To prepare a 1 mL working solution, add 100  $\mu$ L of the DMSO stock solution to 400  $\mu$ L of PEG300 in a sterile microcentrifuge tube.
- Mix the solution thoroughly by vortexing.
- Add 50  $\mu$ L of Tween-80 to the mixture and vortex again to ensure it is evenly mixed.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL.<sup>[1]</sup>
- The final concentration of the suspended solution will be 2.5 mg/mL.<sup>[1]</sup>
- It is recommended to prepare the working solution fresh on the day of use.<sup>[1]</sup>

## Intraperitoneal Injection Protocol for Mice

This protocol provides a detailed methodology for the intraperitoneal injection of **TERT Activator-1** in mice.

## Materials:

- Prepared **TERT Activator-1** solution
- Sterile syringes (1 mL) with needles (25-27 gauge)
- 70% ethanol or other suitable disinfectant
- Sterile gauze pads
- Appropriate personal protective equipment (gloves, lab coat)



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## References

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